

Polycytidylic Acid Potassium Salt: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Polycytidylic acid potassium*

Cat. No.: *B15548170*

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This technical guide provides an in-depth overview of **polycytidylic acid potassium** salt, with a primary focus on the double-stranded form, polyinosinic:polycytidylc acid (poly(I:C)), a potent immune activator. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, biological activity, and experimental applications.

Chemical and Physical Properties

Polycytidyl acid is a polymer of cytidyl acid. In research and drug development, it is most commonly utilized in its double-stranded form, where a strand of polycytidyl acid is annealed to a strand of polyinosinic acid, forming poly(I:C). The potassium salt of this complex is frequently used in experimental settings.

Property	Polycytidyl Acid Potassium Salt (Single- Stranded)	Polyinosinic:Polycytidylc Acid Potassium Salt (Double-Stranded)
CAS Number	30811-80-4	31852-29-6
Molecular Weight	Varies depending on polymer length.	Typically ranges from 90,000 to 1,400,000 Da.
Synonyms	Poly(C) potassium salt	Poly(I:C) potassium salt
Appearance	White to off-white solid	Lyophilized powder

Biological Activity and Signaling Pathways

The biological activity of **polycytidylic acid potassium** salt is predominantly associated with its double-stranded form, poly(I:C), which is a synthetic analog of viral double-stranded RNA (dsRNA). As such, it is a potent activator of the innate immune system through its interaction with pattern recognition receptors (PRRs). In contrast, the single-stranded form, poly(C), does not typically activate these pathways.

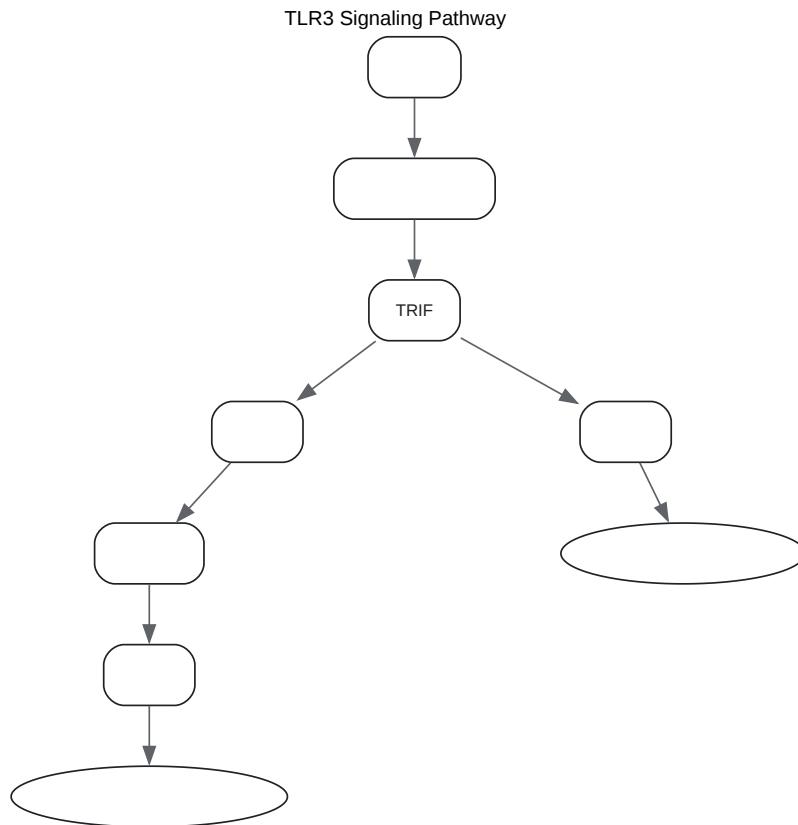
Poly(I:C) is recognized by the following key receptors:

- Toll-like receptor 3 (TLR3): An endosomal receptor that recognizes dsRNA.
- Melanoma differentiation-associated protein 5 (MDA5): A cytosolic receptor that detects long dsRNA molecules.
- Retinoic acid-inducible gene I (RIG-I): A cytosolic receptor that can also be activated by poly(I:C).

Activation of these receptors triggers downstream signaling cascades, leading to the production of type I interferons (IFN- α/β) and other pro-inflammatory cytokines and chemokines. These signaling pathways play a crucial role in antiviral defense and tumor immunology.

TLR3 Signaling Pathway

Upon binding of poly(I:C) in the endosome, TLR3 recruits the adaptor protein TRIF (TIR-domain-containing adapter-inducing interferon- β). This initiates a signaling cascade that leads to the activation of transcription factors NF- κ B (nuclear factor kappa-light-chain-enhancer of activated B cells) and IRF3 (interferon regulatory factor 3), resulting in the expression of type I interferons and inflammatory cytokines.

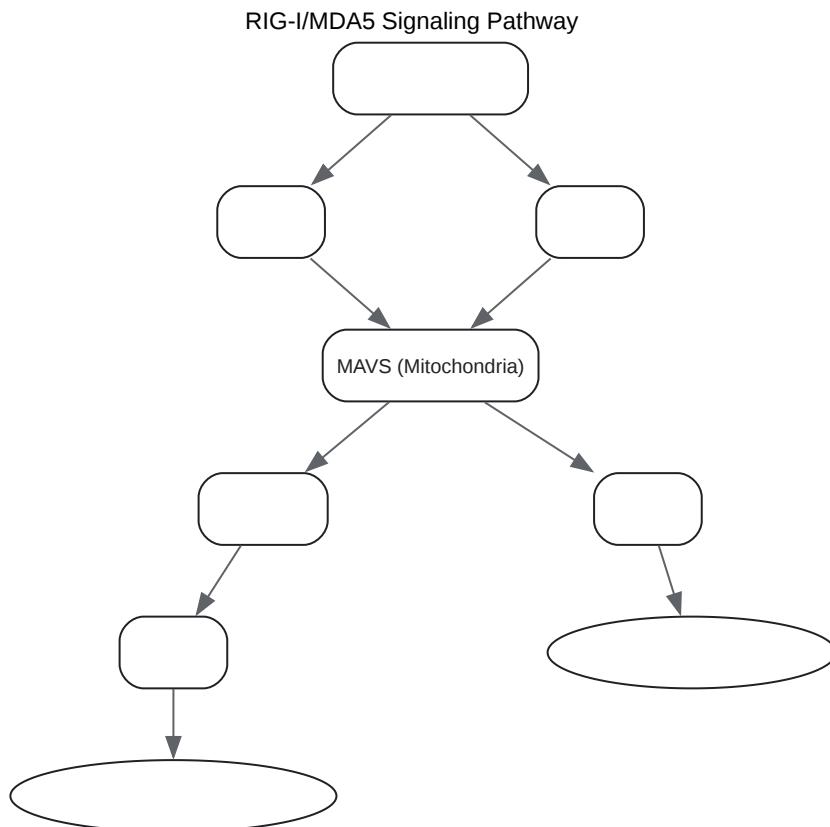


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Caption: TLR3 signaling cascade initiated by poly(I:C).

RIG-I/MDA5 Signaling Pathway

In the cytoplasm, poly(I:C) is recognized by RIG-I and MDA5. Upon binding to dsRNA, these receptors undergo a conformational change, allowing them to interact with the mitochondrial antiviral-signaling protein (MAVS). MAVS then aggregates and serves as a platform for the recruitment of downstream signaling molecules, including TBK1 and IKKs, which ultimately leads to the activation of IRF3 and NF- κ B.



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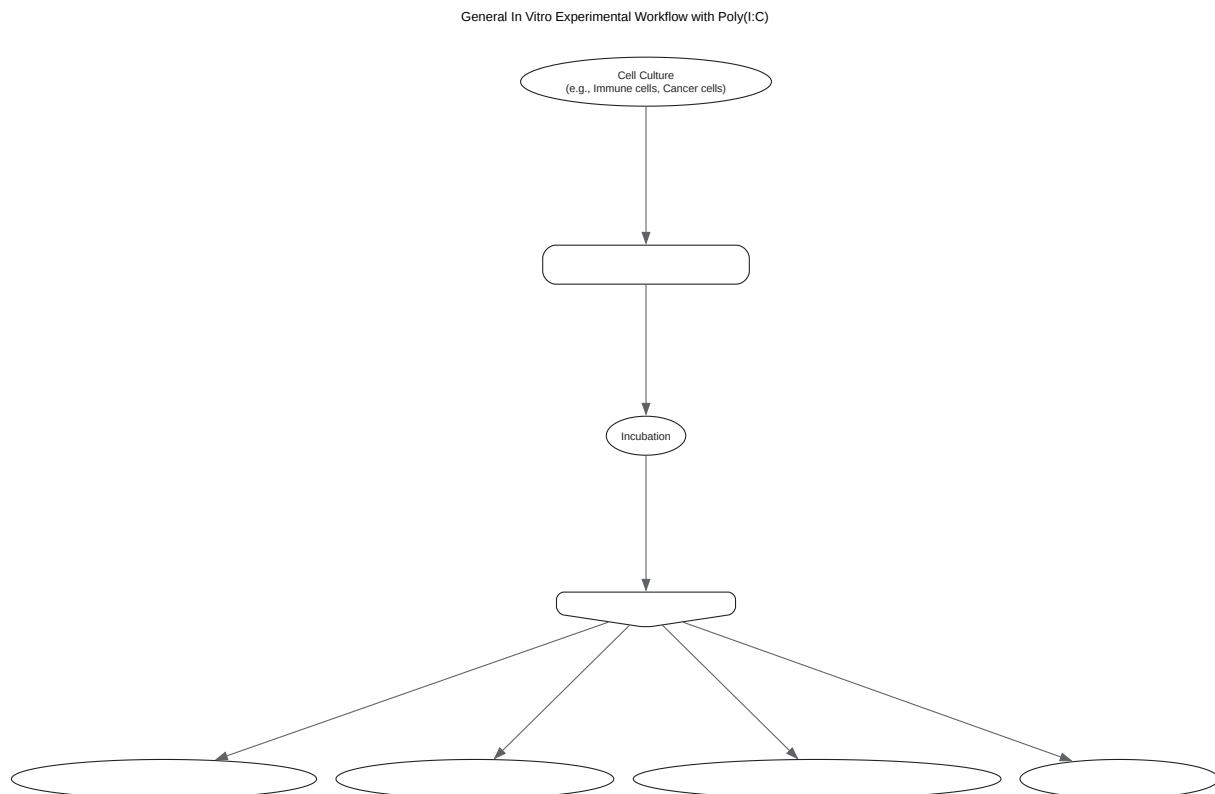
Caption: Cytosolic sensing of poly(I:C) by RIG-I and MDA5.

Experimental Protocols and Applications

Poly(I:C) is a versatile tool in immunological and cancer research. It is commonly used to simulate viral infections, as an adjuvant in vaccines to enhance immune responses, and as a direct therapeutic agent to induce apoptosis in cancer cells.

General Experimental Workflow

A typical *in vitro* experiment involving poly(I:C) stimulation follows a general workflow.



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